

Advanced Impurity Profiling and Stability-Indicating Protocols for Dienogest

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Compound of Interest

Compound Name: 3,3-Dimethoxyestra-5(10),9(11)-dien-17-one

CAS No.: 10109-76-9

Cat. No.: B125968

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Abstract & Scope

This technical guide details the impurity profiling and characterization of Dienogest (17 α -cyanomethyl-17 β -hydroxy-estra-4,9-dien-3-one), a synthetic progestogen used in the treatment of endometriosis.^[1] Unlike standard 4-ene-3-one steroids, Dienogest possesses a unique 4,9-diene-3-one system and a cyanomethyl group at C17. These structural features create specific stability risks—namely, the aromatization of the A-ring (forming estrogenic impurities) and the hydrolysis of the nitrile group.

This document provides a validated analytical strategy, including HPLC/UHPLC conditions, forced degradation protocols, and a breakdown of critical impurities based on ICH Q3A(R2)/Q3B(R2) and pharmacopoeial (EP/USP) standards.

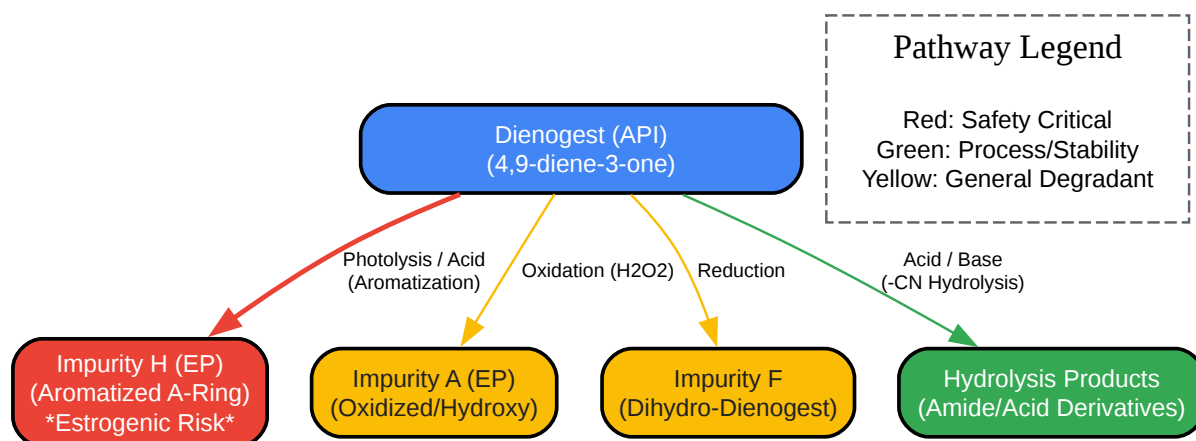
Chemical Basis of Impurity Formation

Understanding the degradation mechanism is prerequisite to method development. Dienogest contains three reactive centers susceptible to degradation:

- The 4,9-Diene-3-one System (A/B Ring):
 - Risk: Aromatization.[2][3] Under acidic conditions or photolytic stress, the A-ring can aromatize to form a phenolic A-ring (resembling Estradiol). This is critical because it converts a progestin into an estrogen (e.g., Impurity H), drastically altering the safety profile.
- The C17-Cyanomethyl Group:
 - Risk: Hydrolysis.[2][3][4][5] The nitrile (-CN) is susceptible to acid/base hydrolysis, converting first to an amide and subsequently to a carboxylic acid.
- The C17-Hydroxyl Group:
 - Risk: Elimination (Dehydration) or oxidation.

Visualization: Degradation & Synthesis Logic

The following diagram maps the transformation of Dienogest into its major impurities.



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Figure 1: Mechanistic degradation pathway of Dienogest showing critical transformation into estrogenic Impurity H.

Validated Analytical Protocols

High-Performance Liquid Chromatography (HPLC)

Method

The 4,9-diene system absorbs UV light at a longer wavelength (~297–305 nm) compared to standard steroids (~240 nm). This unique absorbance is utilized for specificity.

Parameter	Condition	Rationale
Column	C18 End-capped (e.g., Hypersil BDS C18 or Inertsil ODS-3), 150 x 4.6 mm, 3–5 µm	Robust separation of hydrophobic steroid isomers.
Mobile Phase A	Water (0.45 µm filtered)	Aqueous baseline.
Mobile Phase B	Acetonitrile (HPLC Grade)	ACN provides sharper peaks for steroids than Methanol.
Mode	Isocratic or Gradient	Gradient Recommended: 0 min: 30% B 15 min: 60% B 25 min: 60% B 30 min: 30% B
Flow Rate	1.0 mL/min	Standard backpressure management.
Wavelength	300 nm (Primary) & 210-254 nm (Secondary)	300 nm: Specific for Dienogest (max sensitivity). 210 nm: Universal detection for non- conjugated impurities.
Column Temp	25°C - 30°C	Controls retention time drift.
Injection Vol	10–20 µL	Dependent on sensitivity requirements (LOQ).

System Suitability Criteria (Self-Validating)

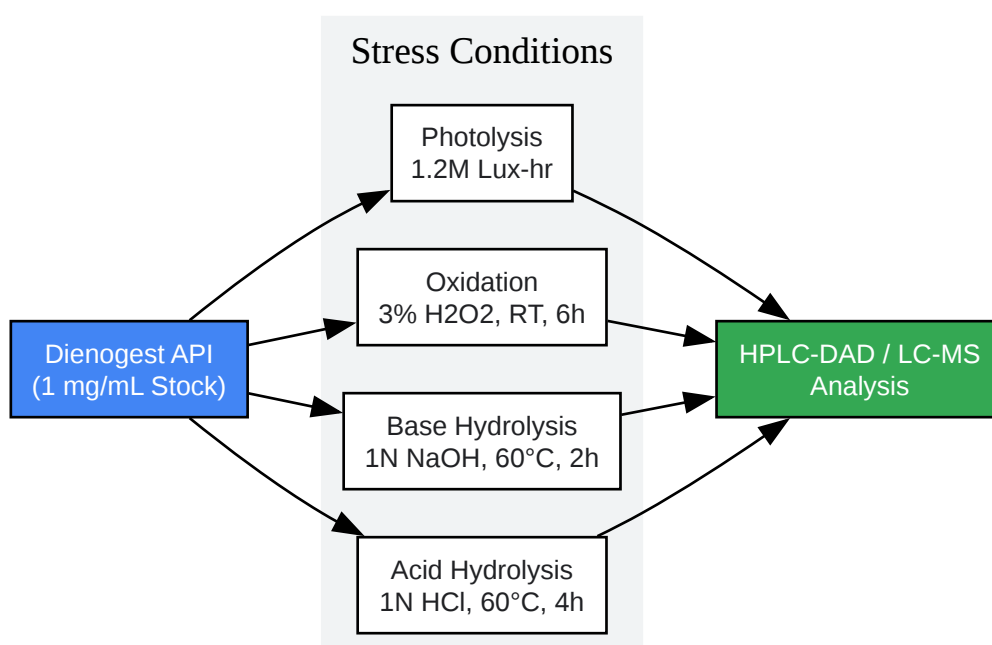
Before releasing results, the system must pass these checks:

- Resolution (Rs): > 2.0 between Dienogest and nearest eluting impurity (usually Impurity A or B).
- Tailing Factor (T): NMT 1.5 for the main peak.
- Precision: RSD < 2.0% for 6 replicate injections of standard.

Forced Degradation (Stress Testing) Protocol

This protocol is designed to validate the method's "stability-indicating" capability (ability to separate the API from its degradants).[1]

Workflow Diagram



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Figure 2: Forced degradation workflow ensuring comprehensive stress coverage.

Detailed Steps:

- Acid Stress:
 - Mix 5 mL Stock Solution + 5 mL 1N HCl.

- Reflux at 60°C for 4 hours.
- Neutralize with 1N NaOH before injection.
- Expected Result: Formation of amide/acid derivatives; potential A-ring aromatization.
- Base Stress:
 - Mix 5 mL Stock + 5 mL 1N NaOH.
 - Reflux at 60°C for 2 hours (Nitrile hydrolysis is rapid in base).
 - Neutralize with 1N HCl.
 - Expected Result: Hydrolysis of -CN to -COOH.
- Oxidative Stress:
 - Mix 5 mL Stock + 1 mL 3% H₂O₂. Keep at Room Temp for 6 hours.
 - Expected Result: Formation of Impurity A (N-oxide or Epoxide) and hydroxylated species.
- Photolytic Stress:
 - Expose solid sample and solution to 1.2 million lux-hours (ICH Q1B).
 - Expected Result: Critical. Formation of Impurity H (Aromatized).

Impurity Characterization Profile

The following table summarizes known impurities based on European Pharmacopoeia (EP) and industrial synthesis profiles.

Impurity Name	EP Designation	Structure/Description	Origin	Relative Retention (RRT)*
17-Epi-Dienogest	Impurity B	17β-cyanomethyl-17α-hydroxy isomer	Process (Synthesis)	~0.90
Dienogest N-Oxide / Hydroxy	Impurity A	Oxidized derivative (C ₂₀ H ₂₅ NO ₃)	Degradation (Oxidation)	~0.50
Aromatized Dienogest	Impurity H	[3,17-Dihydroxyestra-1,3,5(10)trien-17α-yl]acetonitrile	Degradation (Light/Acid)	~1.2 - 1.4
Dihydro-Dienogest	Impurity F	Reduced 4,9-diene to mono-ene	Process	~1.10
Dienogest Dimer	-	Dimerized species	Process/Degradation	> 2.0

*RRT values are approximate and depend on the specific C18 column and gradient used.

Mass Spectrometry (LC-MS) Identification Strategy

When an unknown peak appears >0.10% (ICH Reporting Threshold), use LC-MS/MS:

- Ionization: ESI Positive Mode.
- Parent Ion (Dienogest): [M+H]⁺ = 312.2 m/z.
- Impurity A (Oxidized): Look for 328.2 m/z (+16 Da).
- Impurity H (Aromatized): Look for 310.2 m/z (-2H, loss of hydrogen due to aromatization).
Note: This mass shift is diagnostic for the conversion to an estrogenic structure.

References

- European Directorate for the Quality of Medicines (EDQM). Dienogest Monograph 01/2017:2732. European Pharmacopoeia.[1][6] Available at: [\[Link\]](#)
- International Council for Harmonisation (ICH). Impurities in New Drug Substances Q3A(R2). ICH Guidelines. Available at: [\[Link\]](#)
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